

An In-Depth Technical Overview of N-Boc-2-pyrroleboronic Acid

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Compound of Interest

Compound Name: *N-Boc-2-pyrroleboronic acid*

Cat. No.: *B015740*

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For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of reagents is paramount. **N-Boc-2-pyrroleboronic acid** is a key organic synthesis intermediate, notably utilized in Suzuki coupling reactions for the formation of carbon-carbon bonds. This document provides core technical data on its molecular formula and weight.

Physicochemical Data

The fundamental quantitative properties of **N-Boc-2-pyrroleboronic acid** are summarized below. This data is essential for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value
Molecular Formula	C ₉ H ₁₄ BNO ₄ [1][2][3]
Molecular Weight	211.02 g/mol [2][4][5]
Monoisotopic Mass	211.1015881 Da[6]

Methodology for Determination

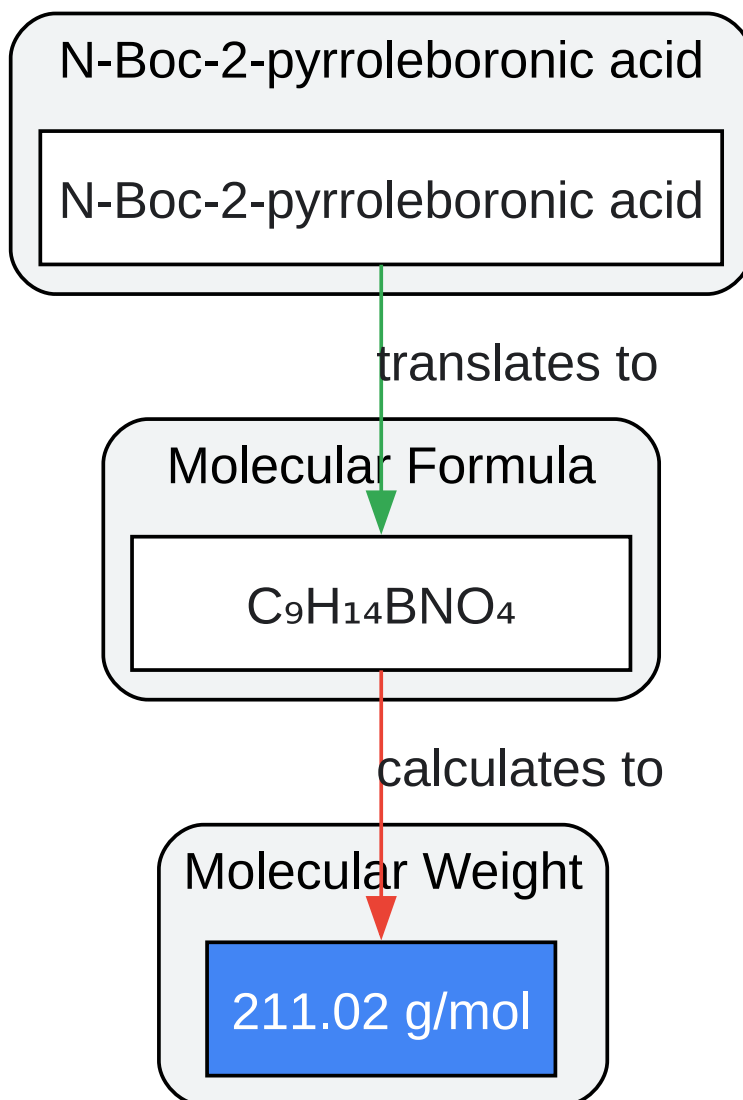
The molecular weight and formula of a compound like **N-Boc-2-pyrroleboronic acid** are determined through standard, validated analytical chemistry techniques.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to determine the precise monoisotopic mass of the molecule. From this exact mass, the elemental composition and thus the molecular formula can be unequivocally established.
- **Elemental Analysis:** This technique provides the percentage composition of the constituent elements (Carbon, Hydrogen, Nitrogen). The empirical formula is derived from these percentages, and in conjunction with mass spectrometry data, the molecular formula is confirmed.

Due to the standardized and universally accepted nature of these analytical methods, detailed experimental protocols are not provided in this context but can be found in standard analytical chemistry literature.

Structural and Compositional Relationship

The following diagram illustrates the logical hierarchy from the compound's name to its elemental composition and resulting molecular properties.



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- To cite this document: BenchChem. [An In-Depth Technical Overview of N-Boc-2-pyrroleboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015740#n-boc-2-pyrroleboronic-acid-molecular-weight-and-formula]

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